

A Comprehensive Technical Guide to the Physical Properties of 2-Furfurylthiol

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Compound of Interest

Compound Name: Furfuryl mercaptan

Cat. No.: B060905

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Introduction

2-Furfurylthiol (also known as **furfuryl mercaptan** or 2-furanmethanethiol) is a volatile organic compound that is a key component of the aroma of roasted coffee.^[1] It is a colorless to pale yellow oily liquid with an extremely powerful and diffusive odor, which upon dilution becomes agreeable and coffee-like.^{[1][2]} This guide provides an in-depth overview of the core physical properties of 2-furfurylthiol, detailed experimental protocols for their determination, and visualizations of relevant chemical pathways and workflows.

Core Physical and Chemical Properties

The fundamental identifiers and properties of 2-furfurylthiol are summarized below.

| Property | Value | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C ₅ H ₆ OS | [3][4] |
| Molecular Weight | 114.17 g/mol | [3][4] |
| CAS Number | 98-02-2 | [2] |
| Appearance | Colorless to pale yellow oily liquid | [1][2] |
| Odor | Intense, sulfurous, coffee-like upon dilution | [1][5] |

Quantitative Physical Properties

The following tables provide quantitative data for the key physical properties of 2-furfurylthiol.

Thermal Properties

| Property | Value | Conditions | Source(s) |
|---------------|----------------|--------------|-----------|
| Boiling Point | 155 °C | at 760 mm Hg | [3][4] |
| 160 °C | at 759 mm Hg | [6] | |
| 84 °C | at 65 mm Hg | [6] | |
| Melting Point | 157.5 °C | [3] | |
| Flash Point | 45 °C (113 °F) | Closed Cup | [4] |

Optical and Density Properties

| Property | Value | Conditions | Source(s) |
|------------------|------------------------------|-------------------------------|-----------|
| Density | 1.132 g/mL | at 25 °C | [3][4] |
| Refractive Index | 1.531 | at 20 °C (n _{20/D}) | [3][4] |
| 1.5280 - 1.5285 | at 25 °C (n _{D25}) | [6] | |

Physicochemical Properties

| Property | Value | Conditions | Source(s) |
|--------------------------------|-----------------------------|----------------------|-----------|
| Solubility in Water | Insoluble | [7] | |
| Solubility in Organic Solvents | Soluble in oils and alcohol | [5] | |
| Vapor Pressure | 3.98 mmHg | at 25 °C (estimated) | [5] |
| pKa | 9.59 ± 0.10 | Predicted | [8] |
| logP (o/w) | 1.3 | Computed | [2] |

Experimental Protocols

While specific experimental reports for the determination of every physical property listed above are not readily available in the literature, this section details the standard and accepted methodologies for these measurements, along with a specific synthesis protocol for 2-furfurylthiol.

Synthesis of 2-Furfurylthiol

A common and well-documented method for the preparation of 2-furfurylthiol is from furfuryl alcohol and thiourea.[1][6]

Procedure:

- In a 3-liter round-bottomed flask equipped for steam distillation, dissolve 380 g (5 moles) of thiourea in 500 ml of water and 400 ml of concentrated hydrochloric acid with gentle heating.
- Cool the solution to 30°C and add 490 g (5 moles) of furfuryl alcohol. The temperature of the reaction should be maintained below 60°C to avoid degradation of the furan ring.
- Allow the mixture to stand overnight.
- Add a solution of 225 g of sodium hydroxide in 250 ml of water to the reaction mixture. An oily layer of the intermediate S-2-furfurylthiourea will separate and begin to decompose.

- Immediately commence steam distillation. Continue until no more oily drops are present in the distillate.
- Separate the 2-furfurylthiol from the aqueous phase using a separatory funnel.
- Dry the product with calcium chloride. The yield is typically between 313–340 g.[6] The product can be further purified by distillation in a nitrogen atmosphere.[6]

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A standard method for determining the boiling point of a small quantity of liquid is the capillary method.

Procedure:

- Seal one end of a capillary tube using a flame.
- Place a few milliliters of the liquid sample (2-furfurylthiol) into a small test tube.
- Place the sealed capillary tube, open end down, into the test tube.
- Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly in a heating bath (e.g., oil bath).
- Heat the bath slowly and observe the capillary tube. A slow stream of bubbles will emerge as the air inside expands.
- When the rate of bubbling becomes rapid and continuous, the vapor pressure of the liquid has exceeded the atmospheric pressure.
- Turn off the heat and allow the bath to cool slowly.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a flask with a precisely known volume.

Procedure:

- Thoroughly clean and dry the pycnometer and weigh it accurately on an analytical balance (m_1).
- Fill the pycnometer with the liquid sample (2-furfurylthiol), ensuring no air bubbles are trapped. If the pycnometer has a stopper with a capillary, the liquid should be drawn up to the mark.
- Place the filled pycnometer in a constant temperature bath (e.g., 25°C) to allow it to reach thermal equilibrium.
- Remove the pycnometer from the bath, carefully wipe it dry, and weigh it again (m_2).
- The mass of the liquid is calculated as ($m_2 - m_1$).
- The density (ρ) is calculated by dividing the mass of the liquid by the known volume of the pycnometer (V): $\rho = (m_2 - m_1)/V$.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

Procedure:

- Ensure the prisms of the Abbe refractometer are clean.
- Calibrate the instrument using a standard liquid with a known refractive index (e.g., distilled water).
- Place a few drops of the liquid sample (2-furfurylthiol) onto the surface of the lower prism.

- Close the prisms and ensure the liquid spreads to form a thin film.
- While looking through the eyepiece, adjust the control knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- If a color fringe is observed, adjust the chromaticity screw to eliminate it.
- Read the refractive index value from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

Determination of Solubility

A qualitative and semi-quantitative assessment of solubility can be performed by direct observation.

Procedure for Aqueous Solubility:

- Add a small, measured amount of 2-furfurylthiol (e.g., 100 μ L) to a known volume of water (e.g., 10 mL) in a sealed vial at a constant temperature.
- Agitate the mixture vigorously for a set period.
- Allow the mixture to stand and observe if a single phase is formed or if the thiol remains as a separate layer or emulsion. The observation of two distinct phases indicates insolubility.

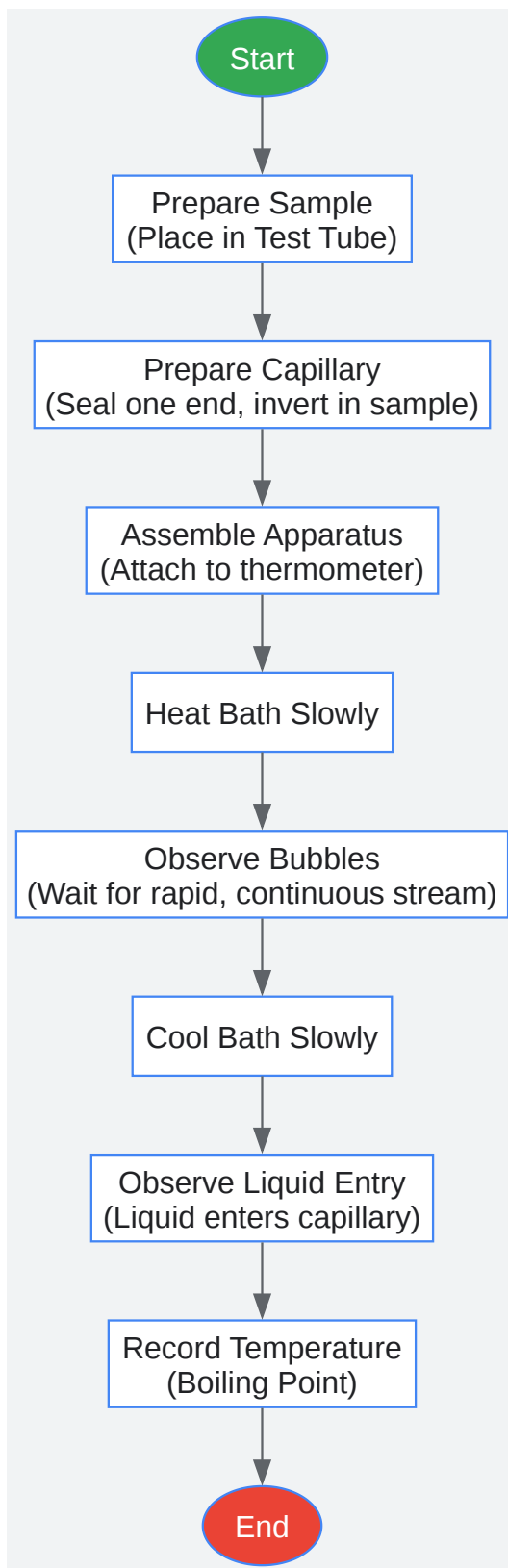
Procedure for Solubility in Organic Solvents:

- Repeat the procedure above, substituting water with various organic solvents (e.g., ethanol, oils).
- Observe for the formation of a single, clear phase, which indicates solubility. The process can be made quantitative by gradually adding the solute to a known volume of solvent until saturation is reached.

Visualizations

Experimental Workflow: Boiling Point Determination

The following diagram illustrates a typical workflow for determining the boiling point of a liquid using the capillary method.

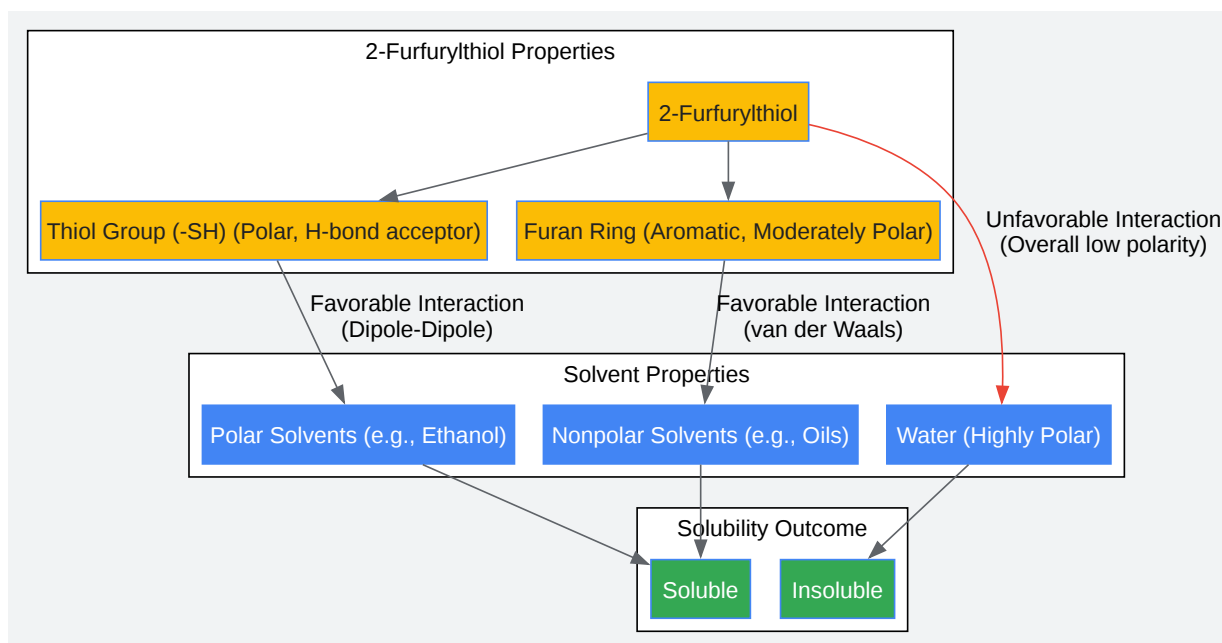


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Caption: Workflow for Boiling Point Determination by the Capillary Method.

Logical Relationships: Factors Influencing Solubility

The solubility of 2-furfurylthiol is governed by its molecular structure and the nature of the solvent, following the "like dissolves like" principle.

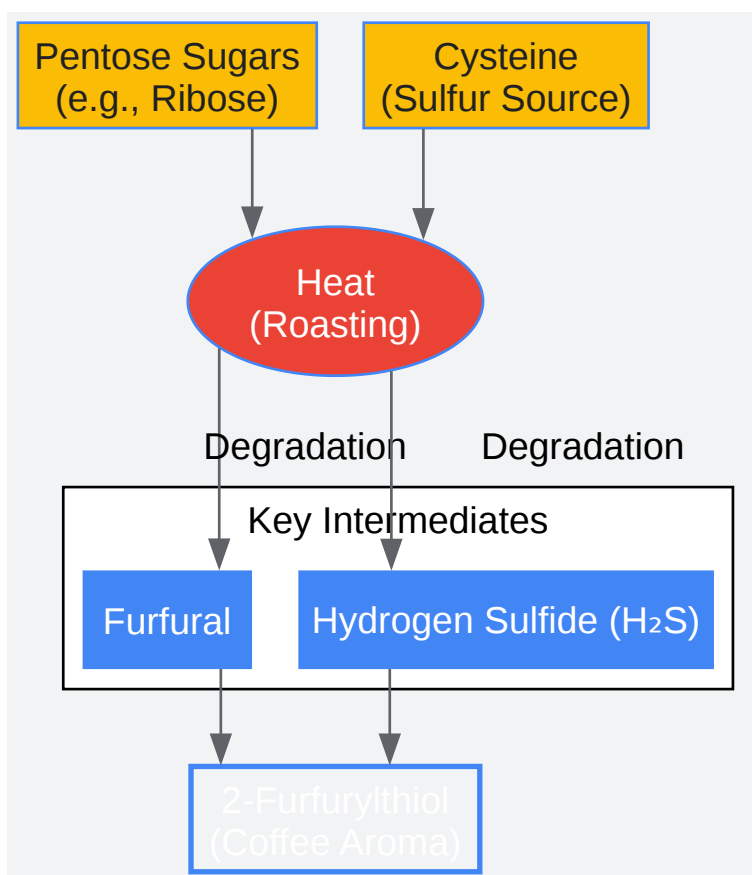


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Caption: Factors influencing the solubility of 2-furfurylthiol.

Signaling Pathways: Formation of 2-Furfurylthiol

2-Furfurylthiol is notably formed during the thermal processing of food, such as the roasting of coffee beans, through the Maillard reaction. A simplified pathway involves the reaction of sugars and sulfur-containing amino acids.



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Caption: Simplified Maillard reaction pathway for 2-furfurylthiol formation.

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